

Dapsone-13C12 comparison other isotope labeled standards

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Dapsone-13C12

Cat. No.: S14392299

[Get Quote](#)

Dapsone-13C12 and Related Isotope-Labeled Standards

The table below summarizes key information for **Dapsone-13C12** and other stable isotope-labeled internal standards as referenced in scientific literature and product catalogs.

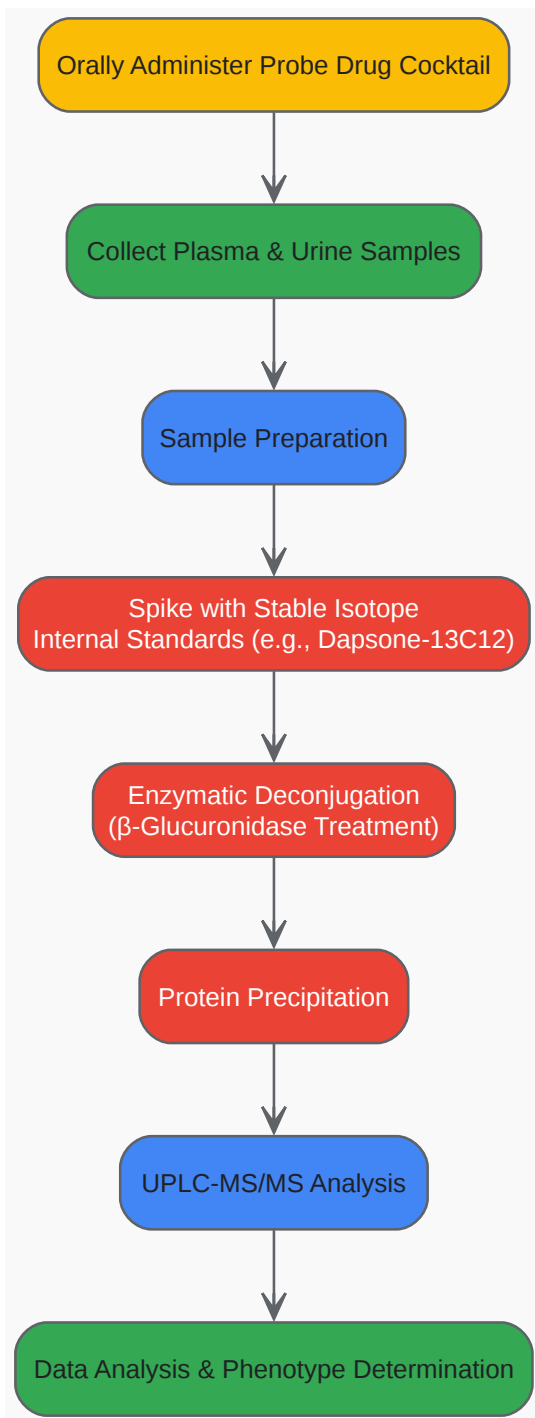
Compound Name	CAS Number	Labeled Elements	Molecular Formula	Molecular Weight	Primary Application
Dapsone-13C12	1632119-29-9 [1] [2] [3]	Carbon-13 (12 atoms) [1] [2]	$^{13}\text{C}\text{-}12\text{-H}\text{-}12\text{-N}\text{-}2\text{-O}\text{-}2\text{-S}$ [1] [2]	260.21 [1] [2]	Internal standard for Dapsone in quantitative UPLC-MS/MS [4]
Mono-N-acetyldapsone (MAD)-2H8	Information Missing	Deuterium (8 atoms) [4]	Information Missing	Information Missing	Internal standard for MAD (Dapsone metabolite) [4]

Compound Name	CAS Number	Labeled Elements	Molecular Formula	Molecular Weight	Primary Application
Paraxanthine-1-methyl-2H3	Information Missing	Deuterium (3 atoms) [4]	Information Missing	Information Missing	Internal standard for Paraxanthine (Caffeine metabolite) [4]
Flurbiprofen-2H3	Information Missing	Deuterium (3 atoms) [4]	Information Missing	Information Missing	Internal standard for Flurbiprofen [4]

Experimental Protocol for Multi-Enzyme Phenotyping

The most detailed application of **Dapsone-13C12** comes from a clinical phenotyping study, often referred to as the "Pittsburgh Cocktail" approach [4]. This method simultaneously measures the activity of multiple cytochrome P450 (CYP) enzymes and N-acetyltransferase 2 (NAT2) using stable isotope dilution UPLC-MS/MS.

The following diagram outlines the key steps in this analytical workflow:



[Click to download full resolution via product page](#)

Key Experimental Details [4]:

- **Probe Drugs and Metabolites:** The cocktail includes six probe drugs and their metabolites: Caffeine/Paraxanthine (for CYP1A2), Flurbiprofen/4'-Hydroxyflurbiprofen (CYP2C9), Mephenytoin/4'-Hydroxymephenytoin (CYP2C19), Debrisoquine/4-Hydroxydebrisoquine (CYP2D6), Chlorzoxazone/6-Hydroxychlorzoxazone (CYP2E1), and **Dapsone/Mono-N-acetyldapsone (MAD) (for NAT2)**.

- **Internal Standard Application:** A mixture of stable isotope-labeled internal standards, including **Dapsone-13C12**, is added to patient samples (plasma and urine) before processing. This corrects for analyte loss during preparation and ion suppression/enhancement during MS analysis.
- **Sample Processing:** Urine and plasma samples are treated with β -glucuronidase to hydrolyze glucuronide conjugates, followed by protein precipitation.
- **Instrumental Analysis:** Analytes are separated using a reversed-phase UPLC system with a water/methanol gradient and detected using a triple quadrupole mass spectrometer in selected reaction monitoring (SRM) mode.

Key Comparative Insights

While a direct performance comparison is not available, the search results highlight several points:

- **Role of Dapsone-13C12:** It serves as a precise internal standard for quantifying its unlabeled counterpart, dapsone, in complex biological matrices. Using a standard labeled with 12 carbon-13 atoms provides a significant mass shift, ensuring it can be distinguished from the native compound by mass spectrometry [1] [4].
- **Use in a Validated Panel:** **Dapsone-13C12** was part of a robust UPLC-MS/MS method designed to simultaneously measure six different probe drugs and their metabolites. This demonstrates its proven compatibility and reliability in a high-throughput, multi-analyte environment [4].
- **Context Among Other Standards:** The "Pittsburgh Cocktail" method uses a variety of labeled standards, including deuterated (e.g., MAD-2H8, Flurbiprofen-2H3) and other 13C-labeled compounds. This shows that **Dapsone-13C12** is part of a broader toolkit for advanced metabolic phenotyping studies [4].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Dapsone-13C12 (4,4'-Diaminodiphenyl sulfone-13C12) | Stable Isotope | MedChemExpress [medchemexpress.com]
2. Dapsone-13C12 | CAS#:1632119-29-9 [chemsrc.com]
3. 13C12-Dapsone | 1X10MG | (13C)12H12N2O2S | 679533 | 1632119-29-9 [hpc-standards.com]

4. six CYP probe-drug/metabolites from human plasma and ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Dapsone-13C12 comparison other isotope labeled standards].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b14392299#dapsone-13c12-comparison-other-isotope-labeled-standards>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com